

mRECIST vs. RECIST 1.1: A Quantitative Comparison in HCC

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Milciclib Maleate

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The table below summarizes core findings from a large meta-analysis and key studies, highlighting why mRECIST is often preferred for assessing targeted therapies in HCC.

Aspect	RECIST 1.1	mRECIST	Key Findings & Implications
Overall Response Rate (ORR)	7.8% [1]	15.9% [1]	mRECIST doubles the observed ORR in HCC patients receiving molecular targeted therapy, as it captures tumor necrosis [1].
Disease Control Rate (DCR)	67.2% [1]	68.4% [1]	DCR is similar between criteria; the critical difference lies in classifying partial response versus stable disease [1].
Survival Prediction	Poorer correlation [1] [2]	Stronger correlation [1] [2]	mRECIST better distinguishes overall survival (OS) between responders and non-responders. RECIST 1.1 may fail to show a significant OS difference [1] [2].
Agreement for Objective Response	--	--	Agreement between criteria is only moderate (k=0.499), meaning they frequently categorize patient response differently [1].
Agreement for Progressive	--	--	Agreement for PD is almost perfect (k=0.901), as tumor growth is similarly captured by both

Aspect	RECIST 1.1	mRECIST	Key Findings & Implications
Disease (PD)			methods [1].

The table below outlines the fundamental methodological differences that lead to the divergent outcomes shown above.

Methodological Aspect	RECIST 1.1	mRECIST for HCC
What is Measured	Sum of the longest diameters (SLD) of the entire target lesion [3].	Sum of the diameters of the viable (arterially enhancing) portion of the target lesion [1] [4].
Complete Response (CR)	Disappearance of all target lesions [1].	Disappearance of any intra-tumoral arterial enhancement in all target lesions [1].
Progressive Disease (PD)	$\geq 20\%$ increase in SLD of target lesions [1].	$\geq 20\%$ increase in sum of diameters of viable target lesions [1].
Key Principle	Measures anatomical tumor shrinkage [5].	Measures viable tumor burden , accounting for therapy-induced necrosis [1] [5].

Detailed Experimental Protocols and Assessment Workflow

To ensure reproducible results, the application of both criteria must follow a strict imaging and measurement protocol.

- **Imaging Modality & Protocol:** **Contrast-enhanced CT or MRI** is mandatory. The imaging parameters must be consistent throughout the trial [3] [2]. For mRECIST, the **arterial phase** is critical for identifying viable, hyper-enhancing tumor tissue [1] [2].
- **Lesion Selection:** At baseline, a maximum of 5 target lesions (with a maximum of 2 per organ) are selected. Lesions must be measurable (typically $\geq 10\text{mm}$ for non-nodal lesions, $\geq 15\text{mm}$ in short axis

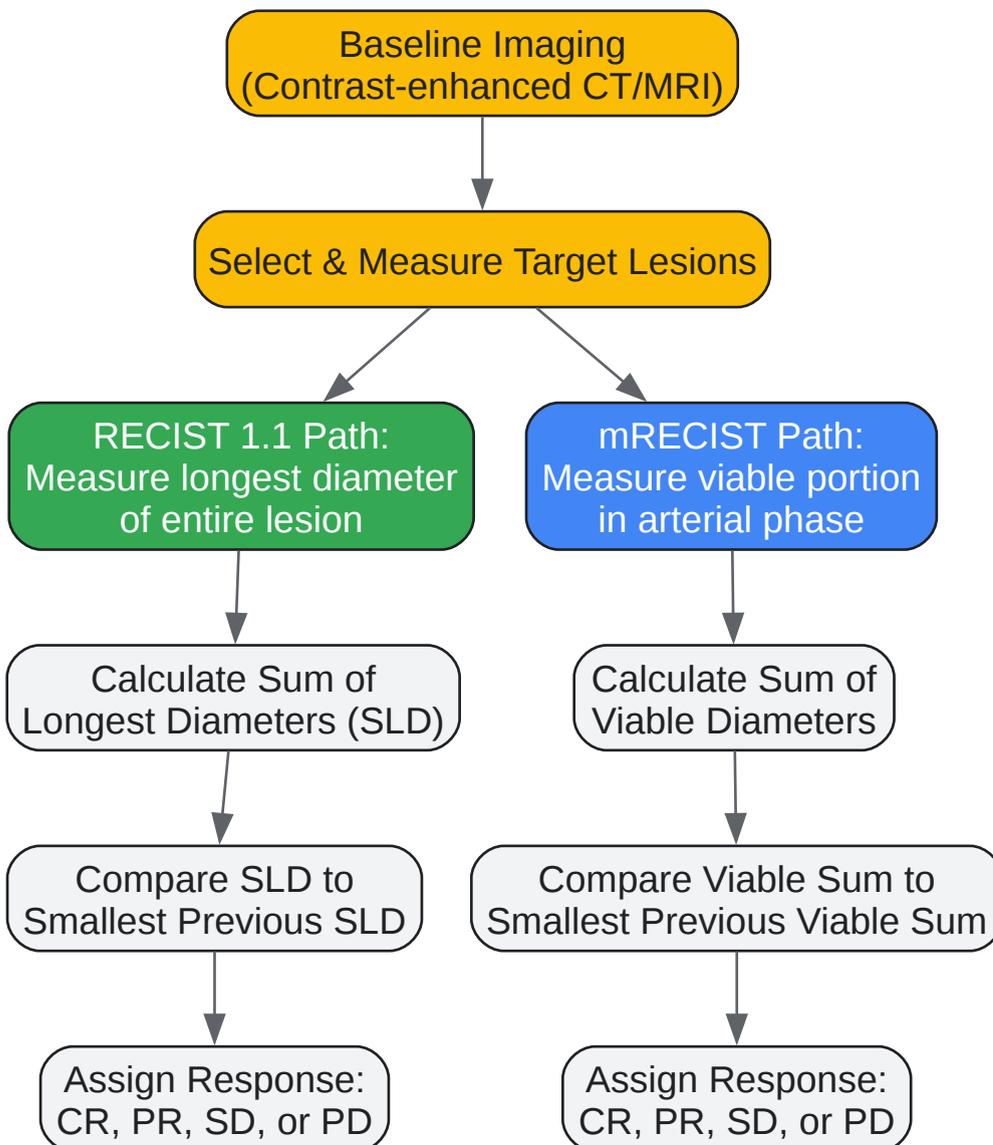
for lymph nodes) [3].

- **Measurement Methodology:**

- **For RECIST 1.1:** The longest diameter of each target lesion is measured, including any necrotic or non-enhancing areas, and summed to create the baseline SLD [3].
- **For mRECIST:** Only the longest diameter of the enhancing (viable) component within each target lesion is measured and summed [1].

- **Follow-up Assessments:** Subsequent scans are compared to the smallest previous SLD (for RECIST 1.1) or the smallest previous sum of viable diameters (for mRECIST) to determine the best overall response [3].

The following diagram illustrates the logical workflow for assessing tumor response using these two criteria side-by-side.



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Key Considerations for Milciclib and CDK4/6 Inhibitor Trials

While direct data for Milciclib is unavailable, the following points are crucial for your comparison guide:

- **Application to Milciclib:** The clinical trial for Milciclib in unresectable/metastatic HCC (**NCT03109886**) specifically used **mRECIST** for assessing radiographic progression, reflecting the standard practice for targeted therapies in HCC [6].
- **Mechanism and Response:** Milciclib is a cyclin-dependent kinase (CDK) inhibitor. CDK4/6 inhibitors are known to induce cell cycle arrest and can lead to tumor stabilization or necrosis rather than immediate shrinkage [7]. This biological mechanism aligns perfectly with the strength of mRECIST in detecting non-shrinking responses like necrosis.
- **Immunotherapy Context:** If Milciclib is ever combined with immunotherapy, be aware of **iRECIST**, a separate criteria designed to account for pseudoprogression [4] [5]. mRECIST and iRECIST address different challenges and should not be conflated.

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